

The Metabolic Nexus of (9Z)-Heptadecenoyl-CoA: An In-Depth Technical Guide

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Compound of Interest

Compound Name: (9Z)-heptadecenoyl-CoA

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Audience: Researchers, scientists, and drug development professionals.

Introduction

(9Z)-Heptadecenoyl-CoA is a monounsaturated odd-chain fatty acyl-CoA. While even-chain fatty acids have been the primary focus of lipid metabolism research, odd-chain fatty acids and their derivatives are gaining increasing attention for their unique metabolic roles and potential as biomarkers and therapeutic agents. This technical guide provides a comprehensive overview of the role of **(9Z)-heptadecenoyl-CoA** in fatty acid metabolism, detailing its biosynthesis, catabolism, and known cellular functions. The guide includes detailed experimental protocols and visual representations of the relevant metabolic pathways to facilitate further research in this emerging area.

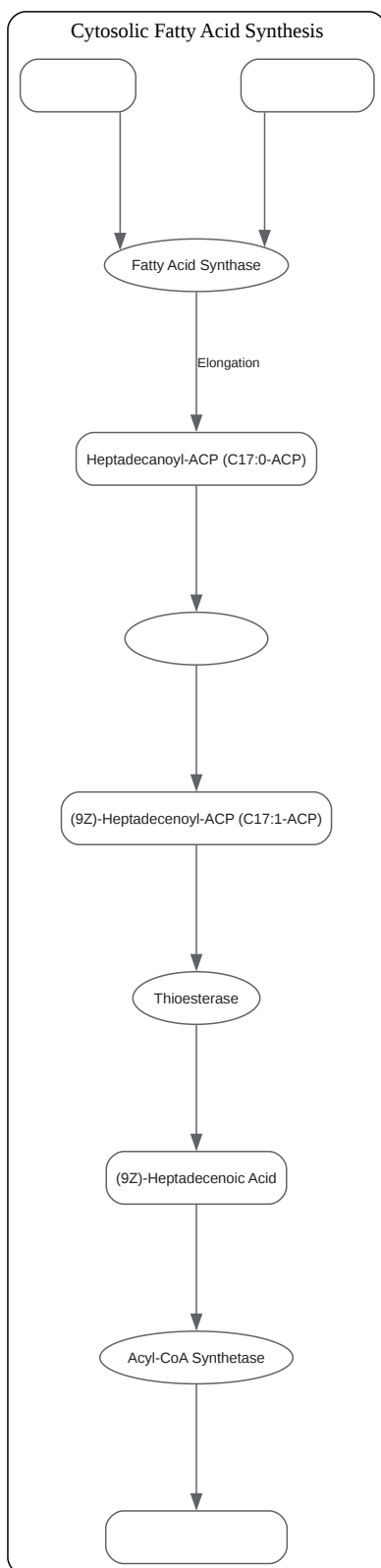
Biosynthesis of (9Z)-Heptadecenoyl-CoA

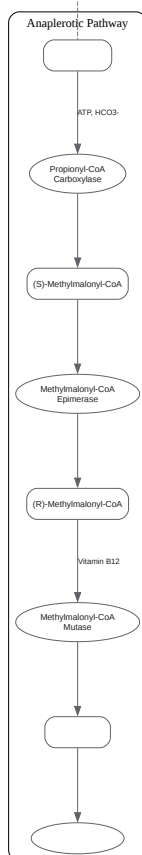
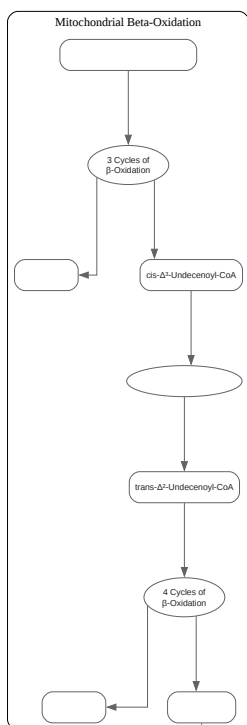
The biosynthesis of odd-chain fatty acids, including the precursor to **(9Z)-heptadecenoyl-CoA**, heptadecanoic acid (C17:0), begins with a different primer than the typical acetyl-CoA used for even-chain fatty acids. Propionyl-CoA, a three-carbon molecule, serves as the initial building block.

The synthesis pathway involves the following key steps:

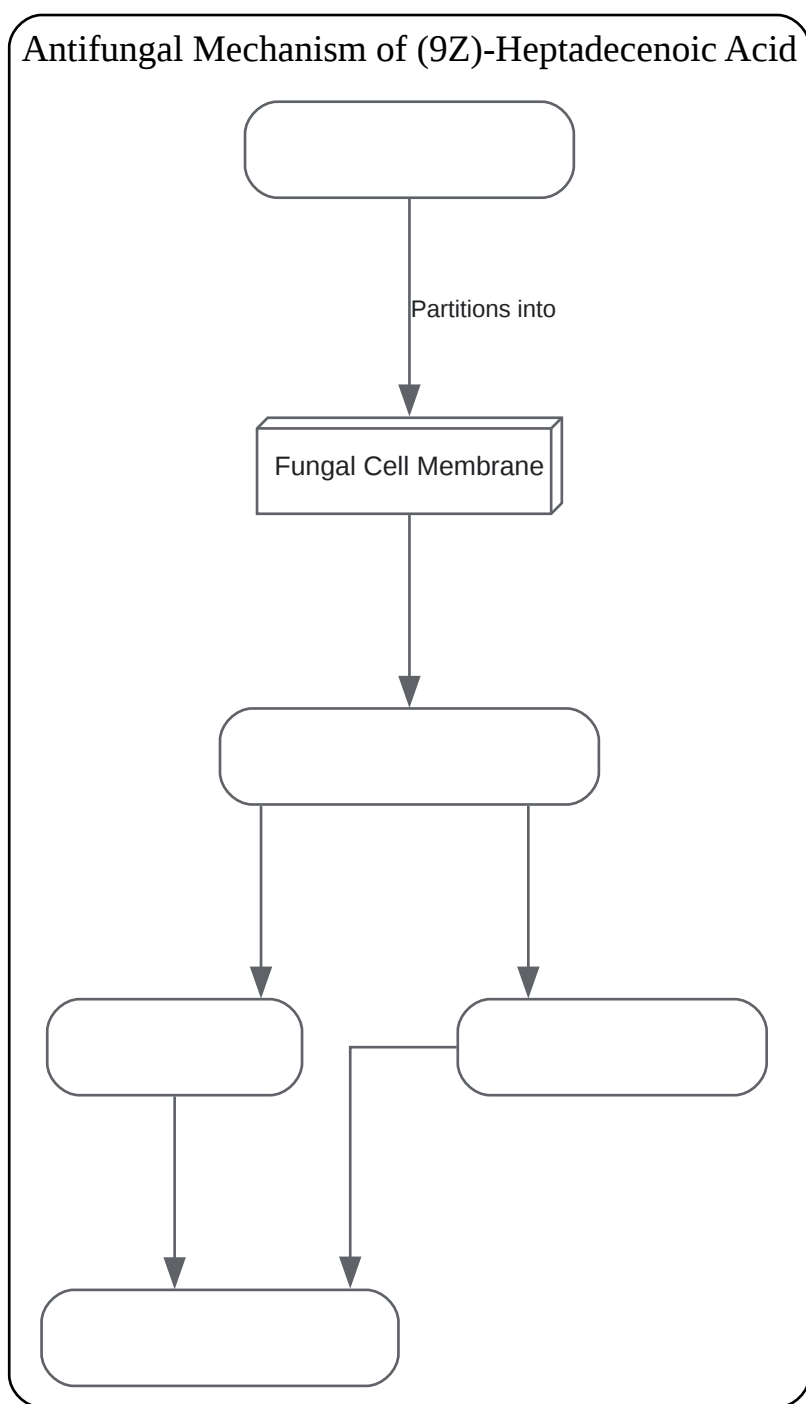
- Priming: Fatty acid synthase is primed with propionyl-CoA instead of acetyl-CoA.

- Elongation: The propionyl-CoA primer is then elongated by the sequential addition of two-carbon units from malonyl-CoA, in a series of reactions catalyzed by the fatty acid synthase complex. This process is repeated until a 17-carbon saturated fatty acyl chain (heptadecanoyl-ACP) is formed.
- Release: The heptadecanoyl chain is released from the acyl carrier protein (ACP) domain of fatty acid synthase.
- Desaturation: A desaturase enzyme introduces a double bond at the delta-9 position of the heptadecanoyl chain, forming (9Z)-heptadecenoic acid. Acyl-acyl carrier protein (ACP) desaturases are responsible for introducing double bonds at specific positions in fatty acids of defined chain lengths^[1]. While the direct desaturation of heptadecanoyl-CoA is plausible, it is also possible that heptadecanoic acid is first desaturated and then activated to its CoA ester.
- Activation: (9Z)-Heptadecenoic acid is activated to **(9Z)-heptadecenoyl-CoA** by an acyl-CoA synthetase, making it available for various metabolic processes.

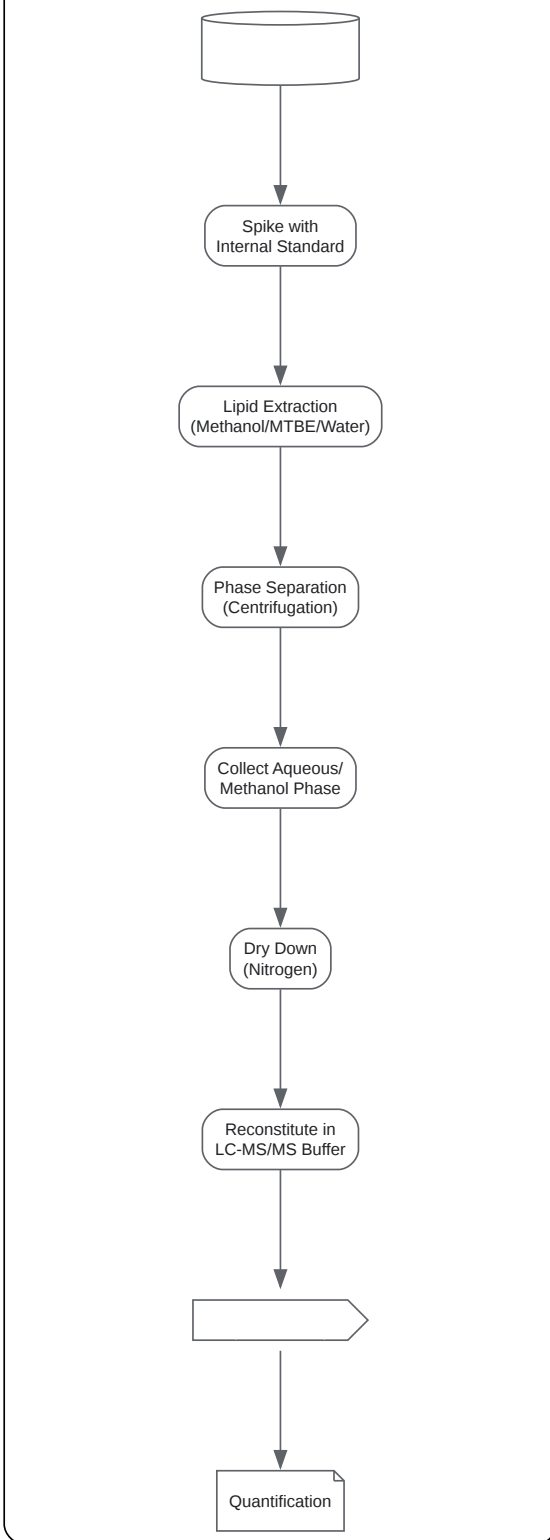




Antifungal Mechanism of (9Z)-Heptadecenoic Acid



Workflow for Quantification of (9Z)-Heptadecenoyl-CoA

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References

- 1. Redesign of soluble fatty acid desaturases from plants for altered substrate specificity and double bond position - PubMed [pubmed.ncbi.nlm.nih.gov]
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